

An In-depth Technical Guide to Aluminum Trifluoromethanesulfonate

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Compound of Interest

Compound Name: *Aluminum
trifluoromethanesulfonate*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **aluminum trifluoromethanesulfonate**, also known as aluminum triflate. It covers its chemical formula, structure, physicochemical properties, and key applications in organic synthesis, with a focus on its role as a powerful Lewis acid catalyst.

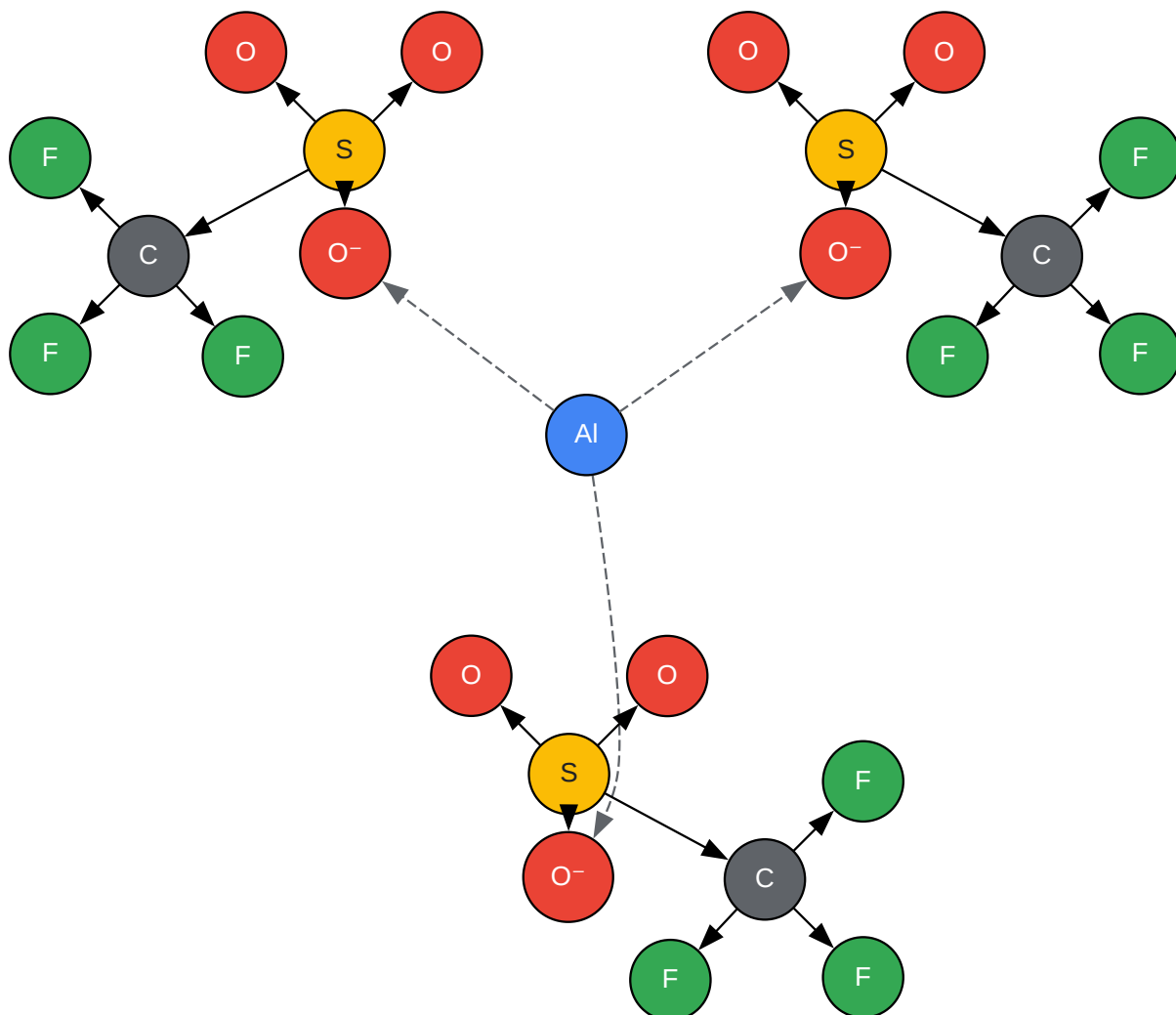
Chemical Formula and Structure

Aluminum trifluoromethanesulfonate is an aluminum salt of trifluoromethanesulfonic acid.[1] The central aluminum atom, in its +3 oxidation state, is ionically bonded to three trifluoromethanesulfonate (triflate) anions.

Chemical Formula: $\text{Al}(\text{CF}_3\text{SO}_3)_3$ [2]

IUPAC Name: aluminum tris(trifluoromethanesulfonate)[3]

Structure: The triflate anion (CF_3SO_3^-) is a highly stable, weakly coordinating anion due to the strong electron-withdrawing nature of the trifluoromethyl group, which delocalizes the negative charge on the sulfonate group. This property makes aluminum triflate a potent Lewis acid.[4]



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Caption: Structure of **Aluminum Trifluoromethanesulfonate**.

Physicochemical Properties

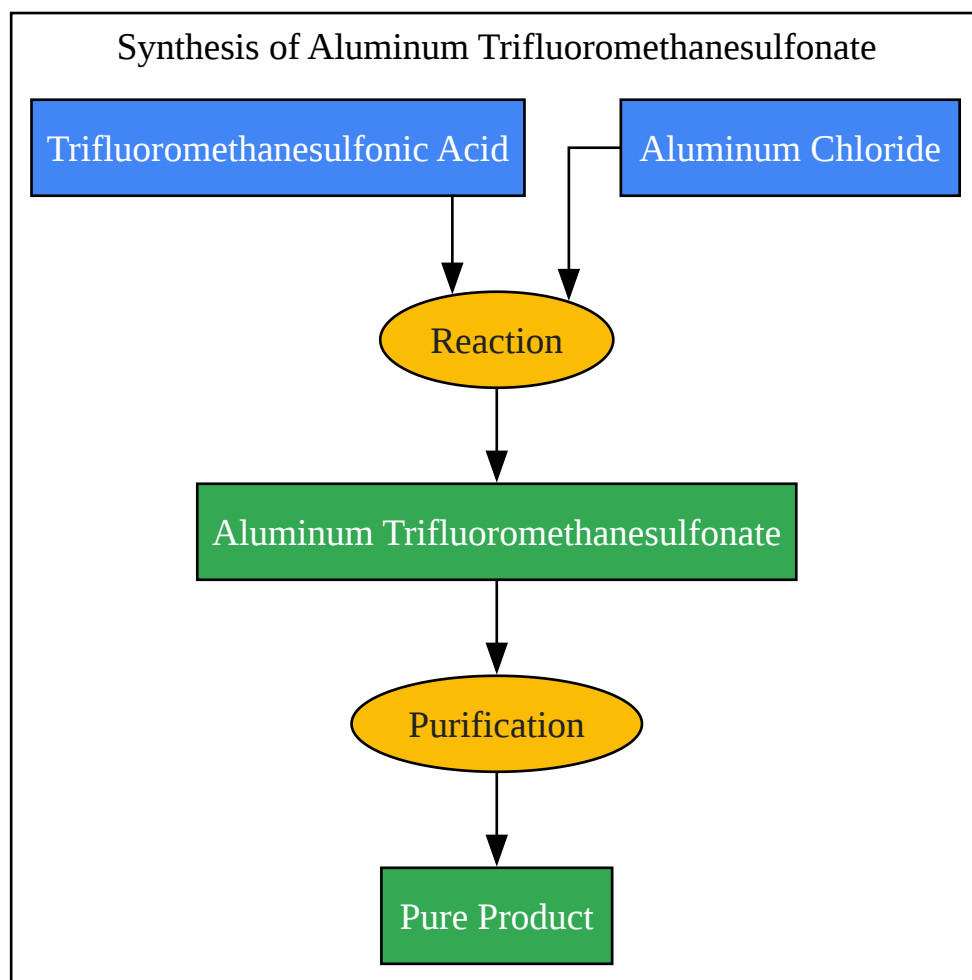
Aluminum triflate is a white, crystalline solid that is stable at room temperature.[1][5] It is known for its hygroscopic nature and should be stored in a dry environment.[2][6]

Property	Value	References
Molecular Formula	$C_3AlF_9O_9S_3$	[3][7][8]
Molecular Weight	474.19 g/mol	[7][8][9]
Appearance	White powder or crystals	[2][9]
Melting Point	>300 °C	[6][9][10][11]
Solubility	Soluble in water, ether, acetone, acetonitrile, and diglyme. Poorly soluble in nitromethane. Sparingly soluble in SO_2 and SO_2ClF .	[1][2][6][10]
Stability	Hygroscopic	[2][6]
CAS Number	74974-61-1	[2][3][7]

Synthesis

Aluminum trifluoromethanesulfonate can be prepared through several methods. A common laboratory-scale synthesis involves the reaction of trifluoromethanesulfonic acid with aluminum chloride.[1][5] The reaction proceeds by heating the two reactants, followed by cooling crystallization or solvent evaporation to obtain the pure product.[1]

Another method involves the reaction of trifluoromethanesulfonic acid with a metal alkoxide, such as aluminum triisopropylate.[12]



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Caption: General synthesis workflow.

Applications in Organic Synthesis

Aluminum triflate is a versatile and highly effective Lewis acid catalyst in a wide range of organic transformations. Its water-tolerant nature makes it a more environmentally friendly alternative to traditional Lewis acids like aluminum chloride.^{[4][13][14]}

Key applications include:

- Friedel-Crafts Reactions: It catalyzes both Friedel-Crafts alkylation and acylation reactions.^{[10][14]}

- **Cycloisomerization of Unsaturated Alcohols:** It is used for the regioselective synthesis of cyclic ethers.[\[9\]](#)[\[15\]](#)
- **Ring Opening of Epoxides:** It efficiently catalyzes the ring-opening of epoxides with alcohols and amines, often in very small (ppm) amounts.[\[13\]](#)[\[14\]](#)
- **Carbonylation Reactions:** It serves as a co-catalyst in palladium-catalyzed methoxycarbonylation reactions.[\[13\]](#)[\[15\]](#)
- **Synthesis of Heterocycles:** It has been employed in the synthesis of various heterocyclic compounds, including tetrahydrofurans and tetrahydropyrans.[\[16\]](#)

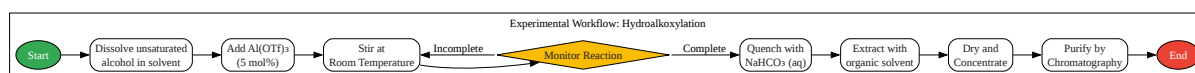
Experimental Protocols

General Protocol for $\text{Al}(\text{OTf})_3$ -Catalyzed Intramolecular Hydroalkoxylation of Unactivated Olefins:

This protocol is based on the work of Duñach and coworkers.[\[16\]](#)[\[17\]](#)

- **Materials:**
 - **Aluminum trifluoromethanesulfonate** ($\text{Al}(\text{OTf})_3$)
 - γ,δ -unsaturated alcohol (substrate)
 - Anhydrous solvent (e.g., dichloromethane)
 - Inert atmosphere (e.g., nitrogen or argon)
- **Procedure:**
 1. To a solution of the γ,δ -unsaturated alcohol in the anhydrous solvent under an inert atmosphere, add a catalytic amount of $\text{Al}(\text{OTf})_3$ (typically 5 mol%).
 2. Stir the reaction mixture at room temperature.
 3. Monitor the reaction progress by a suitable analytical technique (e.g., TLC or GC-MS).

4. Upon completion, quench the reaction with a saturated aqueous solution of sodium bicarbonate.
5. Extract the product with an organic solvent (e.g., diethyl ether).
6. Dry the combined organic layers over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
7. Purify the crude product by column chromatography on silica gel to afford the corresponding cyclic ether.



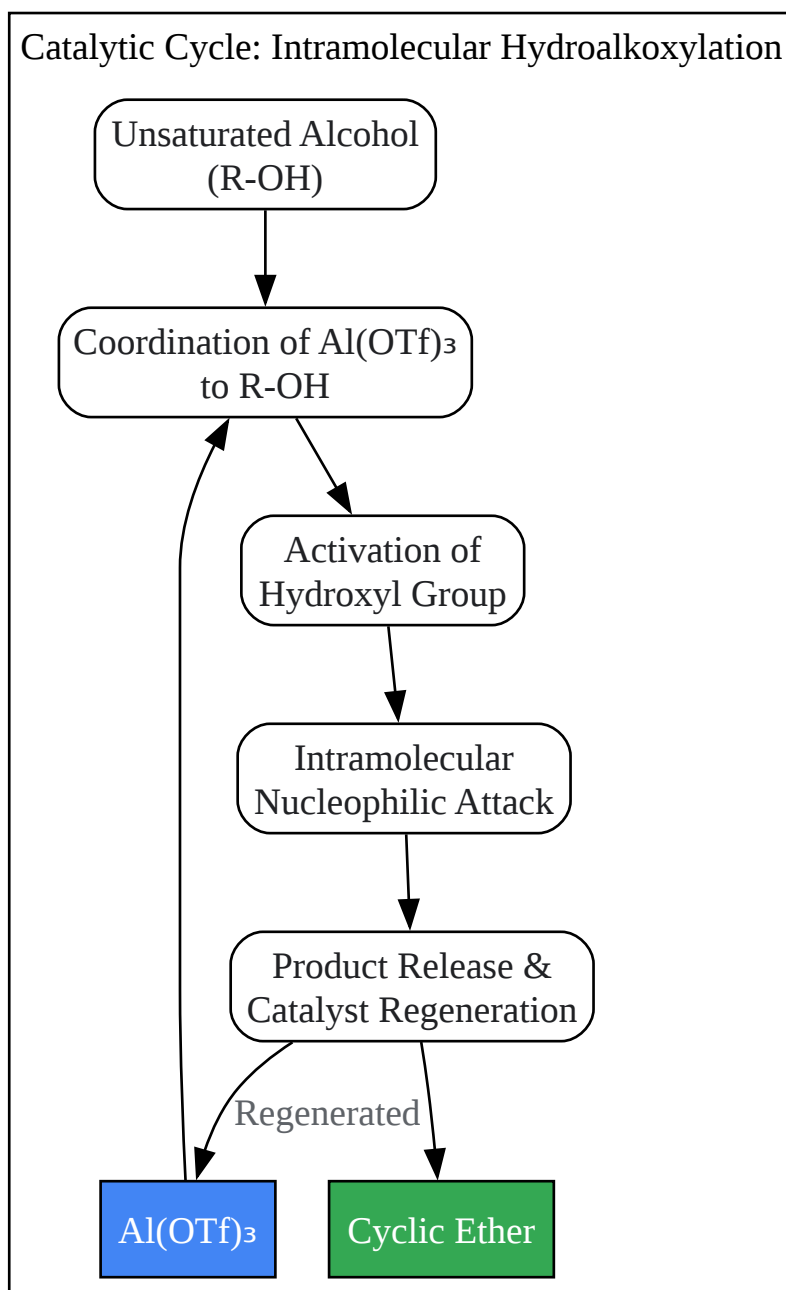
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Caption: Experimental workflow for hydroalkoxylation.

Catalytic Mechanism: Lewis Acid Catalysis

The catalytic activity of aluminum triflate stems from its strong Lewis acidity. The aluminum center can accept an electron pair from a Lewis base (e.g., the oxygen atom of a carbonyl group or an alcohol). This coordination activates the substrate towards nucleophilic attack.^[4]^[16]^[17]

In the intramolecular hydroalkoxylation of unsaturated alcohols, the proposed mechanism involves the coordination of the aluminum triflate to the oxygen atom of the hydroxyl group.^[16]^[17] This coordination increases the acidity of the hydroxyl proton, facilitating the subsequent intramolecular attack of the hydroxyl group onto the double bond, leading to the formation of the cyclic ether.^[16]^[17]



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Caption: Proposed catalytic cycle for hydroalkoxylation.

Safety and Handling

Aluminum trifluoromethanesulfonate is corrosive and can cause severe skin burns and eye damage.[2][3] It is essential to handle this compound with appropriate personal protective

equipment, including gloves, goggles, and a lab coat.[1] Work should be conducted in a well-ventilated fume hood.[1] Due to its hygroscopic nature, it should be stored under an inert atmosphere at room temperature.[2][6]

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